Chemical and Physical Properties

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Compound of Interest

Compound Name:	*3-Ethyl-5-hexen-3-ol*
CAS No.:	*1907-46-6*
Cat. No.:	*B161857*

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2-(Trifluoromethyl)aniline is a colorless liquid with a characteristic fish-like odor.[4] It is insoluble in water but denser than it.[4] The presence of the electron-withdrawing trifluoromethyl (-CF3) group at the ortho position significantly influences the electronic properties and reactivity of the aromatic ring.[5]

Physical and Chemical Data

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Property	Value	Source
Molecular Formula	$C_7H_6F_3N$	[5]
Molecular Weight	161.12 g/mol	[4]
Appearance	Colorless liquid with a fishlike odor	[4]
Density	1.282 g/mL at 25 °C	[6]
Melting Point	34 °C	[6]
Boiling Point	170-173 °C	[6]
Flash Point	55 °C (closed cup)	[6]
Refractive Index	n20/D 1.481	[6]
Solubility	Insoluble in water	[4]

Spectral Data

While specific spectra for 2-(Trifluoromethyl)aniline were not found in the initial search, general principles of NMR, IR, and Mass Spectrometry can be applied to predict its spectral characteristics. The ^1H NMR spectrum would show complex aromatic signals and a broad singlet for the $-NH_2$ protons. The ^{13}C NMR would display distinct signals for the CF_3 carbon and the aromatic carbons. The IR spectrum would feature characteristic N-H stretching bands and strong C-F stretching absorptions. The mass spectrum would exhibit a molecular ion peak at m/z 161.

Synthesis and Reactivity

2-(Trifluoromethyl)aniline is a key intermediate in organic synthesis, particularly for creating pharmaceuticals and agrochemicals.[5] Its synthesis and reactivity are of significant interest to researchers.

Synthetic Protocols

Several methods for the synthesis of 2-(Trifluoromethyl)aniline have been reported. A common approach involves the catalytic reduction and dechlorination of 2-trifluoromethyl-4-

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chloronitrobenzene.

Experimental Protocol: Catalytic Hydrogenation of 2-trifluoromethyl-4-chloronitrobenzene[7]

- Reactants: 2-trifluoromethyl-4-chloro-nitrobenzene, molecular hydrogen, sodium hydroxide solution.
- Catalyst: Palladium-carbon (Pd/C).
- Solvent: Methanol.
- Procedure:
  - A mixture of 2-trifluoromethyl-4-chloro-nitrobenzene and a palladium-carbon catalyst in methanol is prepared in a shaker.
  - The mixture is reacted with molecular hydrogen.
  - After approximately half of the theoretical amount of hydrogen is consumed, a 33% sodium hydroxide solution is added dropwise over an hour.
  - The reaction is allowed to complete.
  - The catalyst is filtered off, and the filtrate is concentrated.
  - The organic phase is separated and distilled under vacuum to yield 2-trifluoromethylaniline.
- Yield: Approximately 78.8% of the theoretical yield.[7]

Another patented method describes the reductive dechlorination of compounds with the general formula where X can be a nitro or amino group, using hydrogen in the presence of catalysts and acid acceptors.[8]

Reactivity and Chemical Transformations

The trifluoromethyl group enhances the electron-withdrawing properties of the aromatic ring, making 2-(Trifluoromethyl)aniline more reactive towards nucleophiles in nucleophilic aromatic

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substitution reactions.[5] This property is exploited in the synthesis of various complex molecules. It serves as a building block for fluorinated compounds, and its reactivity allows for selective C–H activation and functionalization reactions.[5]

Caption: Synthetic workflow for 2-(Trifluoromethyl)aniline.

Biological Activity and Applications

Trifluoromethyl-substituted anilines are of great interest in medicinal chemistry due to their diverse biological activities.[5] The trifluoromethyl group often enhances metabolic stability and lipophilicity, which are desirable properties for drug candidates.[9]

Derivatives of trifluoromethylaniline have shown potential as:

- Anticancer agents: The cytotoxic effects of these compounds have been evaluated against various cancer cell lines.[9]
- Antimicrobial agents: Some derivatives have demonstrated activity against bacterial strains, particularly Gram-positive bacteria, likely due to their ability to disrupt bacterial membranes.[9]

The unique properties imparted by the trifluoromethyl group, such as enhanced lipophilicity and chemical stability, make these compounds valuable precursors in the synthesis of pharmaceuticals and agrochemicals.[10]

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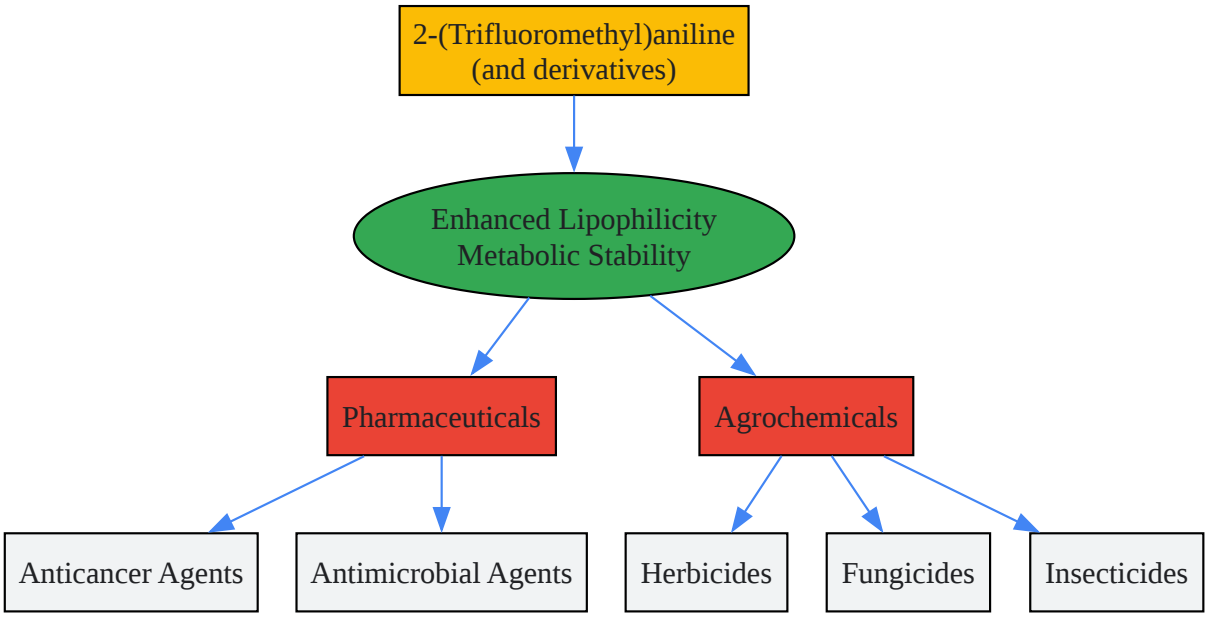

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Caption: Applications of trifluoromethylaniline derivatives.

Safety and Handling

2-(Trifluoromethyl)aniline is classified as a flammable liquid and is toxic.[4][6] It may cause irritation to the skin, eyes, and mucous membranes and can be toxic if ingested.[4]

Hazard Classification

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Hazard Class	Category
Flammable Liquids	3
Acute Toxicity, Oral	4
Skin Irritation	2
Eye Irritation	2
Skin Sensitization	1B
Specific Target Organ Toxicity (Repeated Exposure), Oral	2
Hazardous to the Aquatic Environment, Chronic	2

Source:[6]

Handling and Storage

- Personal Protective Equipment (PPE): Use of eye shields, face shields, gloves, and a suitable respirator is recommended.[6]
- Storage: Store in a well-ventilated place. Keep container tightly closed in a dry place. It is classified under storage class 3 for flammable liquids.[6][11]
- In case of fire: Use dry chemical, CO_2, alcohol-resistant foam, or water spray.[4]

This technical guide provides a foundational understanding of 2-(Trifluoromethyl)aniline for researchers and professionals in drug development and related fields. Further investigation into its specific applications and reaction mechanisms is encouraged for more specialized research.

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